

Diethylphenylphosphine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diethylphenylphosphine

Cat. No.: B167853

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CAS Number: 1605-53-4 Molecular Formula: $C_{10}H_{15}P$

This technical guide provides an in-depth overview of **diethylphenylphosphine**, a versatile organophosphorus compound. Tailored for researchers, scientists, and drug development professionals, this document details its chemical properties, applications in organic synthesis, and relevant experimental protocols.

Compound Properties

Diethylphenylphosphine is a colorless to slightly yellow liquid widely utilized as a ligand in catalysis and organic synthesis.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	1605-53-4	[1][2][3][4][5][6][7]
Molecular Formula	C ₁₀ H ₁₅ P	[1][2][3][4]
Molecular Weight	166.20 g/mol	[1][2][5]
Density	0.954 g/mL at 25 °C	[3][4][5]
Boiling Point	120-121 °C at 29 mmHg	[3][5]
Refractive Index	n ₂₀ /D 1.546	[3][4][5]
Flash Point	84 °C (183.2 °F) - closed cup	[5]
Synonyms	Phenyldiethylphosphine, Diethylphenylphosphene	[2][3]

Applications in Catalysis and Organic Synthesis

Diethylphenylphosphine primarily serves as a monodentate phosphine ligand in transition metal catalysis, particularly with palladium. Phosphine ligands are crucial in homogeneous catalysis as their electronic and steric properties can be fine-tuned to influence the reactivity and selectivity of the metal center.[8] Bulky and electron-donating phosphines are known to enhance the rate of oxidative addition, a key step in many catalytic cycles, and facilitate reductive elimination.[9][10]

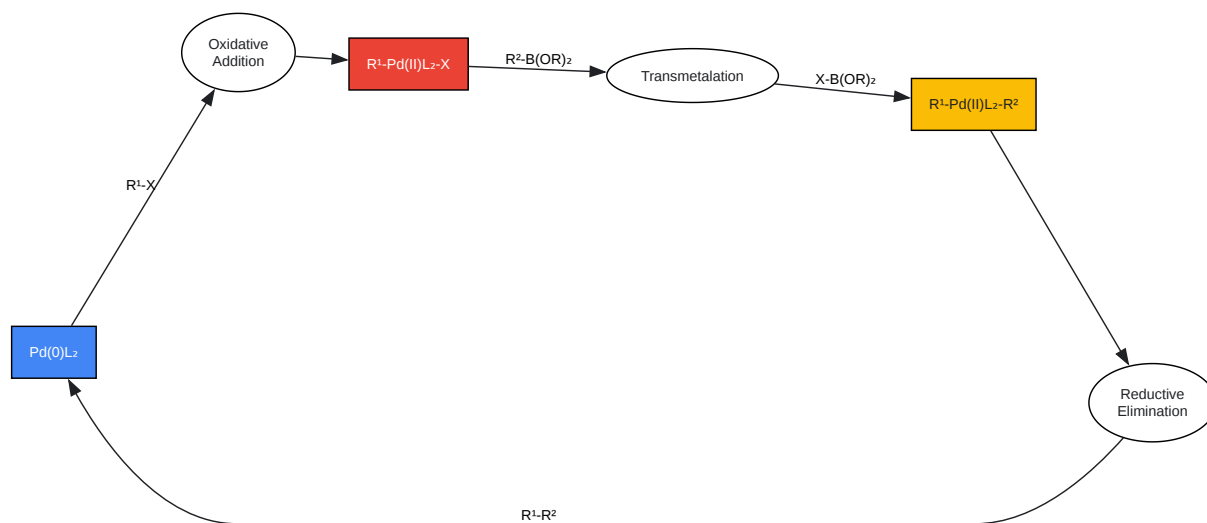
The primary application of **diethylphenylphosphine** is in palladium-catalyzed cross-coupling reactions, which are fundamental for the formation of carbon-carbon and carbon-heteroatom bonds in organic synthesis. These reactions are extensively used in the pharmaceutical, agrochemical, and materials science industries.

Palladium-Catalyzed Cross-Coupling Reactions

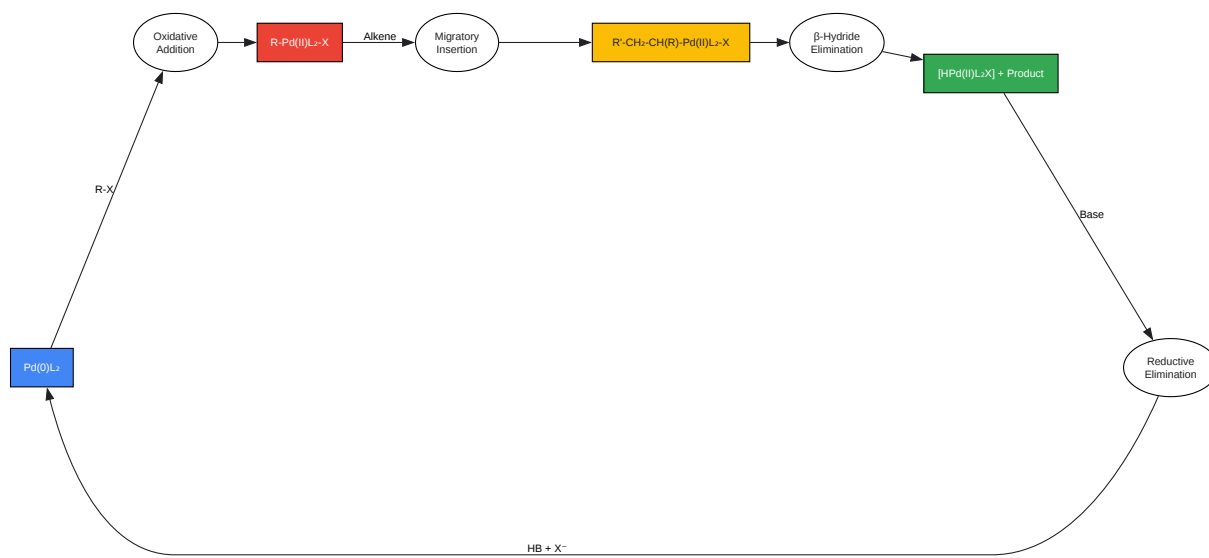
The general catalytic cycle for palladium-catalyzed cross-coupling reactions, such as the Suzuki, Heck, and Stille reactions, involves three main steps: oxidative addition, transmetalation (for Suzuki and Stille) or migratory insertion (for Heck), and reductive elimination.[2] **Diethylphenylphosphine**, as a ligand (L), plays a critical role in stabilizing the palladium catalyst and modulating its activity throughout this cycle.

Below are diagrams illustrating the catalytic cycles where **diethylphenylphosphine** can be employed as a ligand.

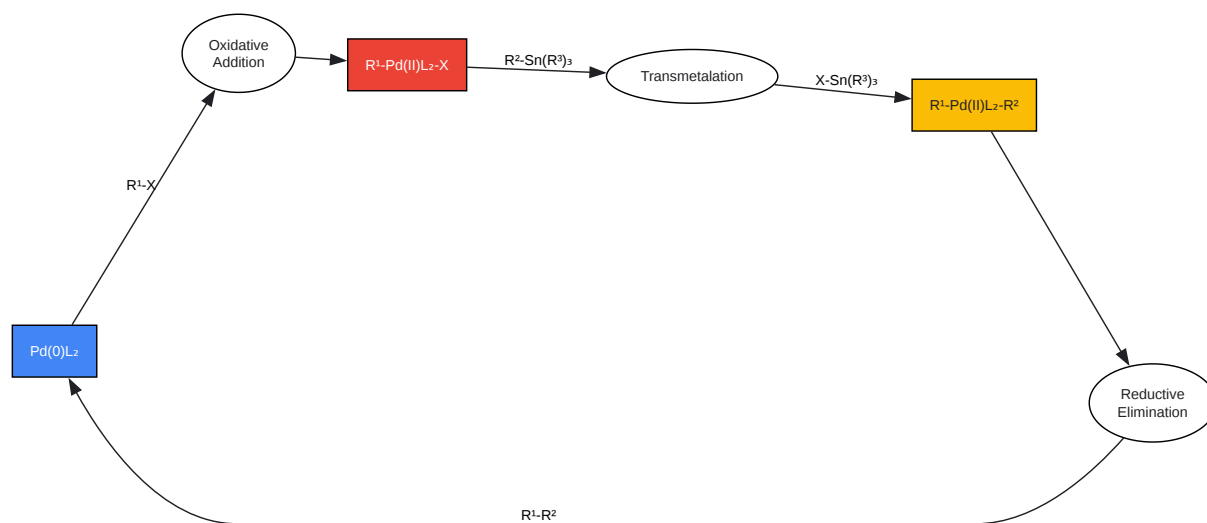
Suzuki Coupling Catalytic Cycle



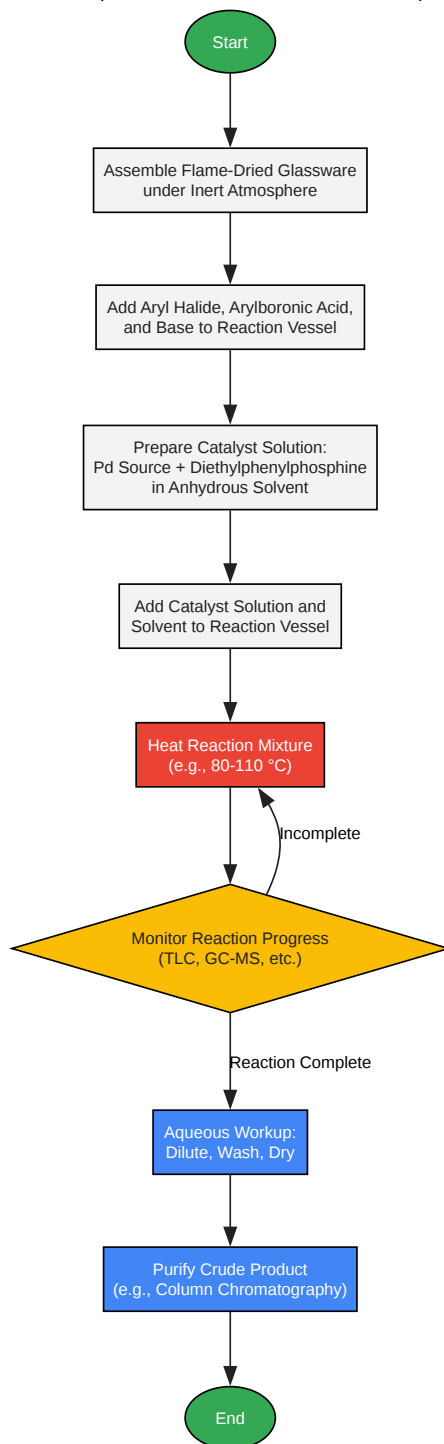
Heck Reaction Catalytic Cycle



Stille Coupling Catalytic Cycle



General Experimental Workflow for Suzuki Coupling

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